

Lumisantonin CAS number and properties

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Compound of Interest

Compound Name: Lumisantonin

Cat. No.: B1204521

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An In-Depth Technical Guide on Lumisantonin

This technical guide provides a comprehensive overview of **lumisantonin**, a significant compound in the study of organic photochemical rearrangements. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document details its chemical and physical properties, experimental protocols for its synthesis, and the mechanistic pathways of its formation.

Core Properties of Lumisantonin

Lumisantonin, with the CAS Number 467-41-4, is a terpenoid lactone primarily known as a photoproduct of α -santonin.^{[1][2][3]} Its study has been historically important for understanding photochemical reactions in natural products.^[1]

Chemical Identity

The following table summarizes the key chemical identifiers for **lumisantonin**.

Identifier	Value	Reference(s)
CAS Number	467-41-4	[1][2][4]
Molecular Formula	C ₁₅ H ₁₈ O ₃	[1][2][4]
Molecular Weight	246.30 g/mol	[1][2]
IUPAC Name	5,9,10-trimethyl-3-oxatetracyclo[7.4.0.0 ^{1,10} .0 ^{2,6}]tridec-12-ene-4,11-dione	[2]
InChI Key	DAGAGXCQQYCLAE-UHFFFAOYSA-N	[1][2]
SMILES	<chem>CC1C2CCC3(C4(C3(C2OC1=O)C=CC4=O)C)C</chem>	[1]
Synonyms	(3aR,8bR)-3a,3b,4,5,5aα,8aβ-Hexahydro-3aβ,3bα,6α-trimethyl-3H-cyclopenta[4]cyclopropa[1,2-g]benzofuran-3,7(6H)-dione	[4]

Physical Properties

The known physical properties of **lumisantonin** are presented below. It is worth noting that some properties like melting point and solubility are not consistently reported in the literature.

Property	Value	Reference(s)
Boiling Point	409.4°C at 760 mmHg	[4]
Density	1.24 g/cm ³	[4]
Flash Point	183.4°C	[4]

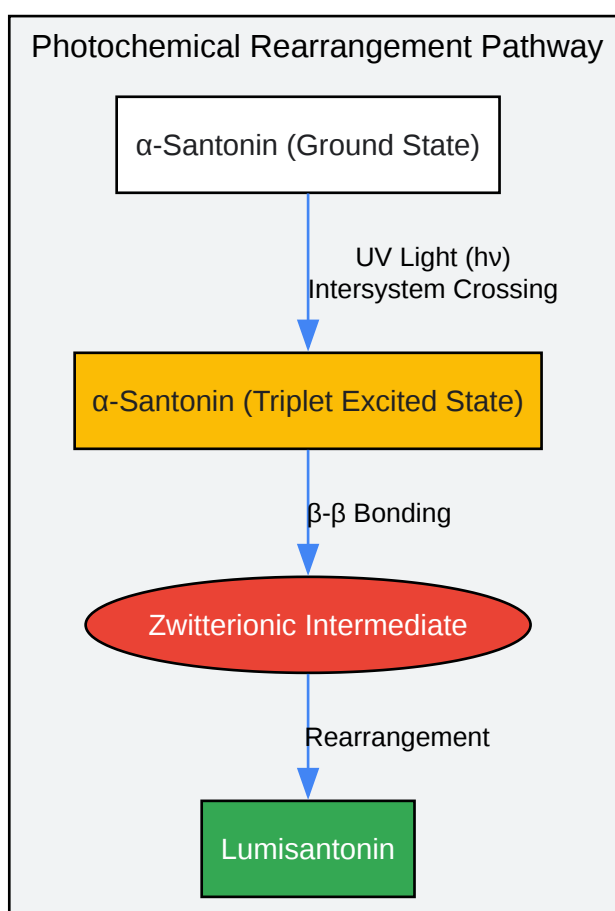
Synthesis and Reaction Mechanisms

Lumisantonin is most famously synthesized via the photochemical rearrangement of α-santonin. This reaction was one of the first organic photochemical reactions to be studied and

is a classic example of a cross-conjugated cyclohexadienone rearrangement.[5][6][7]

Photochemical Rearrangement of α -Santonin

The conversion of α -santonin to **lumisantonicin** occurs upon exposure to ultraviolet (UV) light.[6] The mechanism is believed to proceed through the excitation of α -santonin to its triplet excited state (T1), which then undergoes a series of rearrangements.[5][6] In this reaction, the C-3 carbonyl group shifts to C-2, the C-4 methyl group moves to C-1, and the C-10 carbon undergoes an inversion.[3][5]



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Caption: Key steps in the photochemical conversion of α -santonin to **lumisantonicin**.

Experimental Protocol: Synthesis of Lumisantonicin

The following is a generalized protocol for the photochemical synthesis of **lumisantoinin** from α -santonin, based on common descriptions of this classic experiment.^[7] The reaction's progress should be monitored to prevent over-irradiation, which can lead to subsequent photoproducts like photosantonin acid.^{[6][7]}

Materials and Equipment:

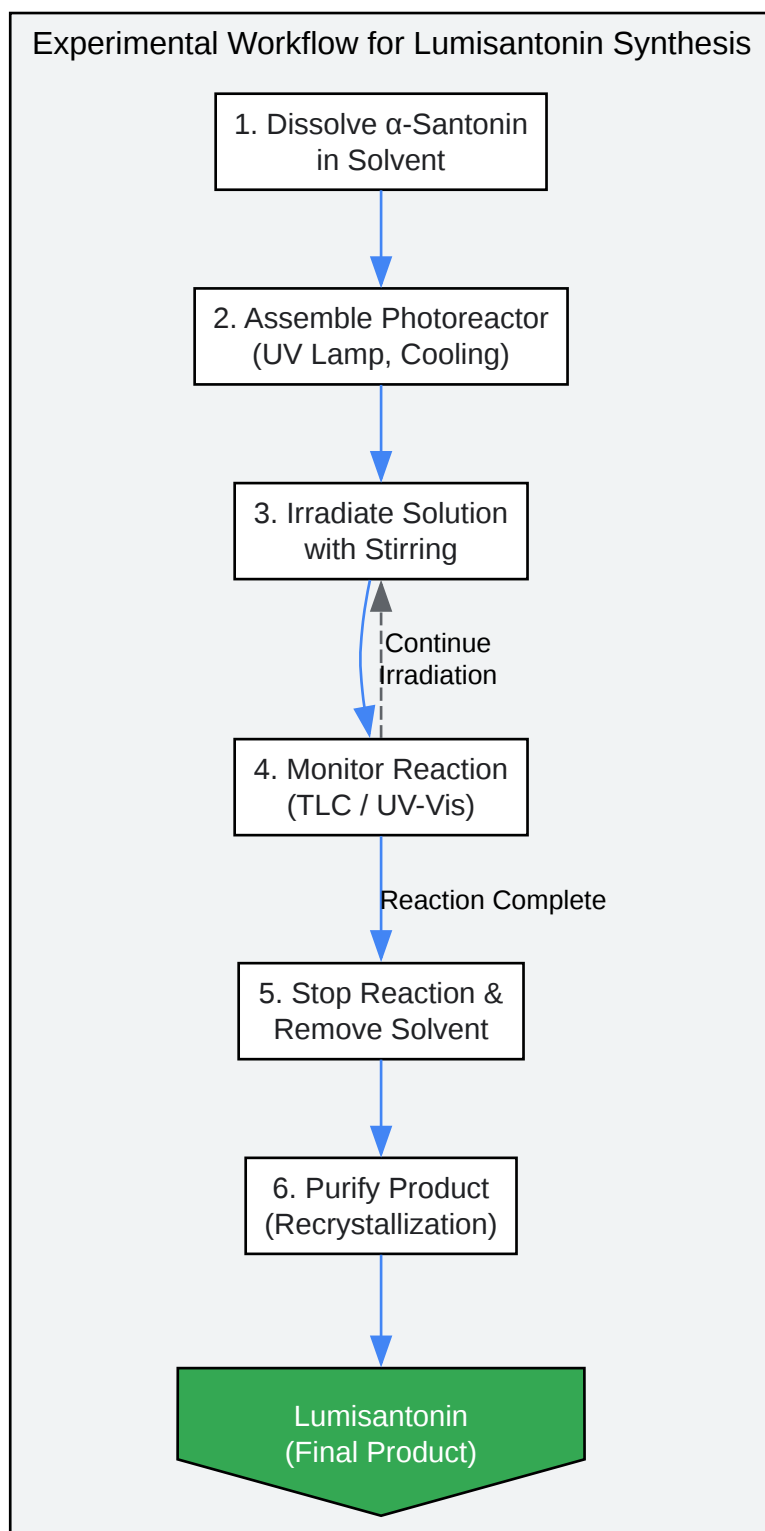
- α -Santonin
- Purified dioxane (or another suitable solvent)
- Photochemical reactor with a UV lamp (e.g., medium-pressure mercury lamp)
- Immersion well (e.g., quartz or Pyrex, depending on desired wavelength)
- Reaction flask
- Stirring apparatus
- Thin-Layer Chromatography (TLC) system (e.g., alumina plates)
- Apparatus for solvent removal (e.g., rotary evaporator)
- Recrystallization solvents

Procedure:

- Preparation: Dissolve α -santonin in purified dioxane inside the reaction flask. The concentration should be optimized for the reactor volume.
- Reaction Setup: Assemble the photochemical reactor, placing the reaction flask around the immersion well containing the UV lamp. Ensure a cooling system is in place to maintain a constant temperature.
- Irradiation: Begin irradiation of the solution while stirring continuously.
- Monitoring: Periodically take aliquots from the reaction mixture and monitor the disappearance of santonin and the appearance of **lumisantoinin** using TLC.^[7] UV

spectroscopy can also be used for more precise monitoring.

- **Workup:** Once the starting material is consumed (or optimal conversion is reached), stop the irradiation. Remove the solvent from the reaction mixture under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product containing **lumisantonin** by recrystallization from a suitable solvent system.



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Caption: A typical experimental workflow for the photochemical synthesis of **lumisantonin**.

Biological and Pharmacological Properties

While the photochemistry of **lumisantonin** is well-studied, its specific biological activities are not extensively documented in the scientific literature. Its precursor, santonin, was historically used as an anthelmintic agent, which paralyzes parasitic worms.[3]

Current research appears focused on using **lumisantonin** as a scaffold for creating novel derivatives with potential biological activity. For example, studies have reported the synthesis of new amide derivatives from **lumisantonin**.^[8] Additionally, the unique structure of **lumisantonin** has been exploited in skeletal rearrangement reactions to generate novel fluorinated compounds, which could be of interest in medicinal chemistry.^{[9][10]} The biological properties of these derivatives remain an area for future investigation.

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